

Application Note: Spectroscopic Characterization of 2-(Piperidin-1-ylmethyl)phenol

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Compound of Interest

Compound Name: 2-(Piperidin-1-ylmethyl)phenol

CAS No.: 4764-13-0

Cat. No.: B1220415

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Abstract

This document provides a detailed guide to the spectroscopic characterization of **2-(Piperidin-1-ylmethyl)phenol**, a Mannich base with potential applications in medicinal chemistry and drug development. The protocols and data presented herein cover Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), offering a comprehensive framework for the structural elucidation and quality control of this compound.

Chemical Structure

IUPAC Name: **2-(Piperidin-1-ylmethyl)phenol** Molecular Formula: C₁₂H₁₇NO Molecular Weight: 191.27 g/mol [1] CAS Number: 4764-13-0[1]

Structure:

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(Note: An illustrative image would be placed here in a final document.)

Spectroscopic Data Summary

The following tables summarize the expected spectroscopic data for **2-(Piperidin-1-ylmethyl)phenol** based on analysis of its chemical structure and data from related compounds.

Table 1: ^1H NMR Data (Predicted)

Solvent: CDCl_3 , Reference: TMS (0.00 ppm)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~ 9.5 - 11.0	br s	1H	Phenolic -OH
~ 7.15	dd	1H	Ar-H
~ 7.10	dt	1H	Ar-H
~ 6.85	dd	1H	Ar-H
~ 6.75	dt	1H	Ar-H
~ 3.65	s	2H	-CH ₂ - (Methylene bridge)
~ 2.45	t	4H	Piperidine -CH ₂ - (adjacent to N)
~ 1.60	m	4H	Piperidine -CH ₂ -
~ 1.45	m	2H	Piperidine -CH ₂ -

Table 2: ^{13}C NMR Data (Predicted)

Solvent: CDCl₃, Reference: CDCl₃ (77.16 ppm)

Chemical Shift (δ) ppm	Assignment
~ 158.0	Ar-C (C-OH)
~ 129.0	Ar-CH
~ 128.5	Ar-CH
~ 122.0	Ar-C (C-CH ₂)
~ 119.0	Ar-CH
~ 116.0	Ar-CH
~ 62.0	-CH ₂ - (Methylene bridge)
~ 54.0	Piperidine -CH ₂ - (adjacent to N)
~ 26.0	Piperidine -CH ₂ -
~ 24.0	Piperidine -CH ₂ -

Table 3: IR Spectroscopy Data (Predicted)

Wavenumber (cm ⁻¹)	Intensity	Assignment
3200 - 3500	Broad	O-H stretch (phenolic)
3010 - 3100	Medium	C-H stretch (aromatic)
2850 - 3000	Medium-Strong	C-H stretch (aliphatic)
1580 - 1610	Medium	C=C stretch (aromatic ring)
1450 - 1490	Medium	C=C stretch (aromatic ring)
1200 - 1300	Strong	C-O stretch (phenol)
1000 - 1250	Strong	C-N stretch (aliphatic amine)

Table 4: Mass Spectrometry Data (Predicted)

Ionization Mode: Electrospray Ionization (ESI पॉजिटिव)

m/z	Ion	Description
192.1383	$[M+H]^+$	Protonated molecular ion
174.1278	$[M+H - H_2O]^+$	Loss of water
98.0964	$[C_6H_{12}N]^+$	Piperidinemethyl cation (from α -cleavage)
94.0419	$[C_6H_5OH]^+$	Phenol radical cation
84.0813	$[C_5H_{10}N]^+$	Piperidine fragment

Experimental Protocols

The following are detailed protocols for the spectroscopic analysis of **2-(Piperidin-1-ylmethyl)phenol**.

NMR Spectroscopy Protocol

- Sample Preparation:
 - Accurately weigh 5-10 mg of the sample.
 - Dissolve the sample in approximately 0.6 mL of deuterated chloroform ($CDCl_3$).
 - Add a small amount of tetramethylsilane (TMS) as an internal standard (0.03% v/v).
 - Transfer the solution to a 5 mm NMR tube.
- 1H NMR Acquisition:
 - Spectrometer: 400 MHz or higher field NMR spectrometer.
 - Pulse Program: Standard single-pulse sequence (e.g., 'zg30').
 - Acquisition Parameters:
 - Spectral Width: -2 to 12 ppm.

- Number of Scans: 16-64.
- Relaxation Delay (d1): 1.0 s.
- Acquisition Time: ~4 s.
- Processing: Apply Fourier transformation, phase correction, and baseline correction. Calibrate the spectrum using the TMS signal at 0.00 ppm. Integrate all signals.
- ¹³C NMR Acquisition:
 - Pulse Program: Proton-decoupled pulse sequence (e.g., 'zgpg30').
 - Acquisition Parameters:
 - Spectral Width: 0 to 220 ppm.
 - Number of Scans: 1024 or more to achieve adequate signal-to-noise.
 - Relaxation Delay (d1): 2.0 s.
 - Processing: Apply Fourier transformation with an exponential window function (line broadening of ~1-2 Hz). Perform phase and baseline correction. Calibrate the spectrum using the solvent peak for CDCl₃ at 77.16 ppm.

IR Spectroscopy Protocol

- Sample Preparation (Attenuated Total Reflectance - ATR):
 - Ensure the ATR crystal (e.g., diamond or germanium) is clean by wiping with isopropanol.
 - Record a background spectrum of the empty ATR accessory.
 - Place a small amount of the solid sample directly onto the ATR crystal.
 - Apply pressure using the anvil to ensure good contact between the sample and the crystal.
- Data Acquisition:

- Spectrometer: Fourier-Transform Infrared (FTIR) Spectrometer.
- Parameters:
 - Spectral Range: 4000 - 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32.
- Processing: The acquired spectrum is automatically ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

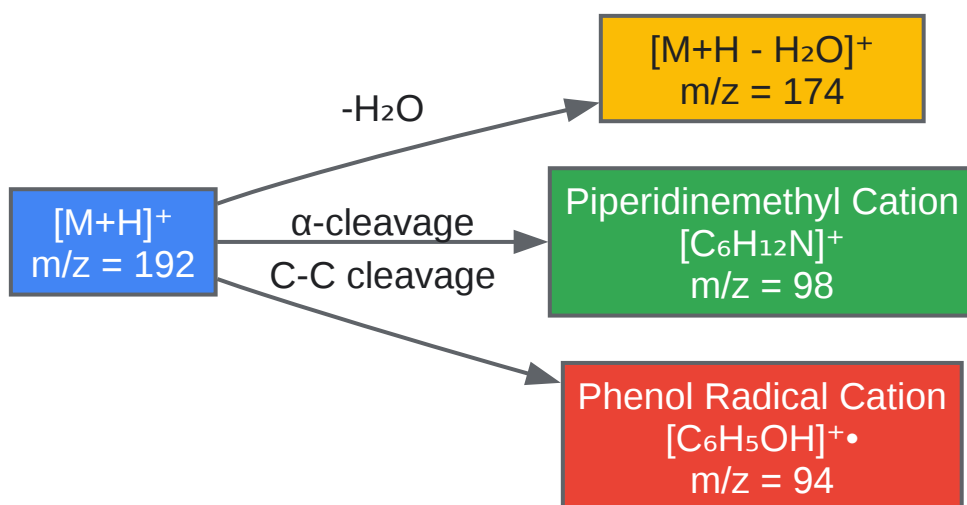
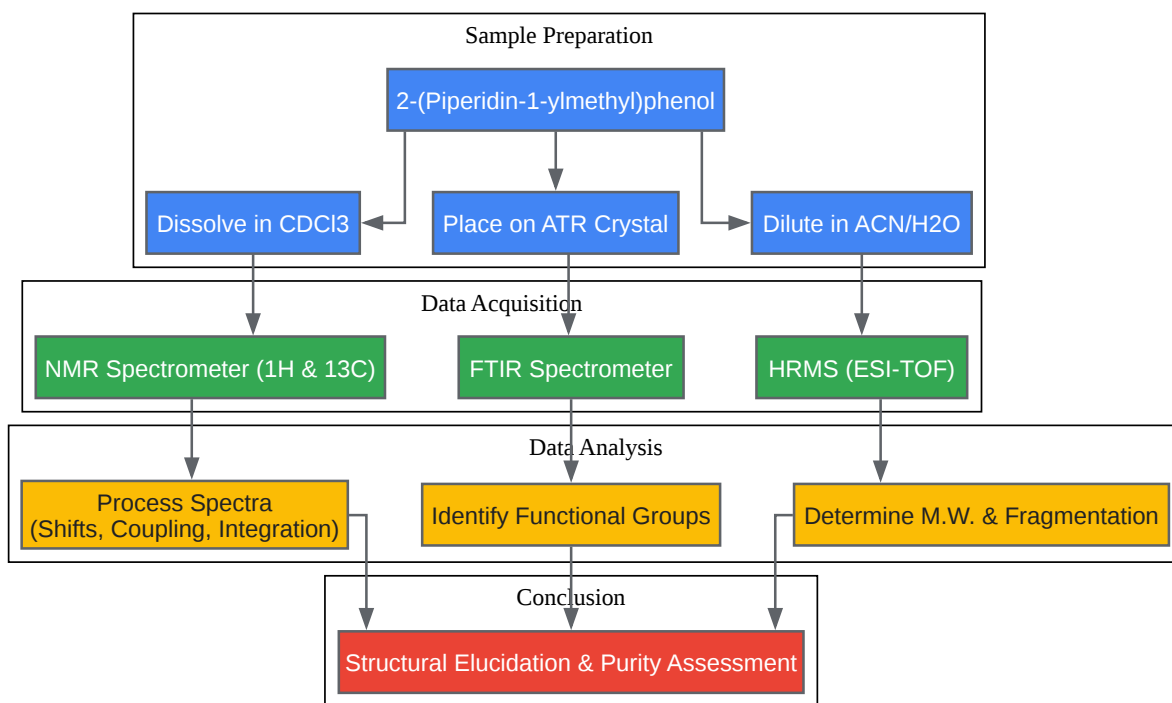
Mass Spectrometry Protocol

- Sample Preparation:
 - Prepare a stock solution of the sample at 1 mg/mL in a suitable solvent like methanol or acetonitrile.
 - Dilute the stock solution to a final concentration of 1-10 $\mu\text{g/mL}$ using a solvent mixture appropriate for the mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid for ESI+).
- Data Acquisition (LC-MS with ESI):
 - Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with a liquid chromatography system.
 - Ionization Source: Electrospray Ionization (ESI).
 - Mode: Positive ion mode.
 - MS Parameters:
 - Scan Range: m/z 50 - 500.
 - Capillary Voltage: 3.5 - 4.5 kV.

- Source Temperature: 120 - 150 °C.
- Fragmentation (MS/MS):
 - Select the protonated molecular ion ($[M+H]^+$) as the precursor ion.
 - Apply collision-induced dissociation (CID) with varying collision energies (e.g., 10-40 eV) to generate a product ion spectrum.

Workflow and Pathway Diagrams

The following diagrams illustrate the logical workflow for the spectroscopic characterization of **2-(Piperidin-1-ylmethyl)phenol**.



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References

- 1. 2-(1-Piperidinylmethyl)phenol | C₁₂H₁₇NO | CID 738453 - PubChem [pubchem.ncbi.nlm.nih.gov]
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